

NNC 05-2090 Hydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: NNC 05-2090 hydrochloride

Cat. No.: B067127

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **NNC 05-2090 hydrochloride**, a potent and selective inhibitor of the betaine/GABA transporter 1 (BGT-1). This document consolidates key chemical and biological data, details experimental methodologies for its characterization, and visualizes its mechanism of action and relevant experimental workflows.

Chemical Properties and Identification

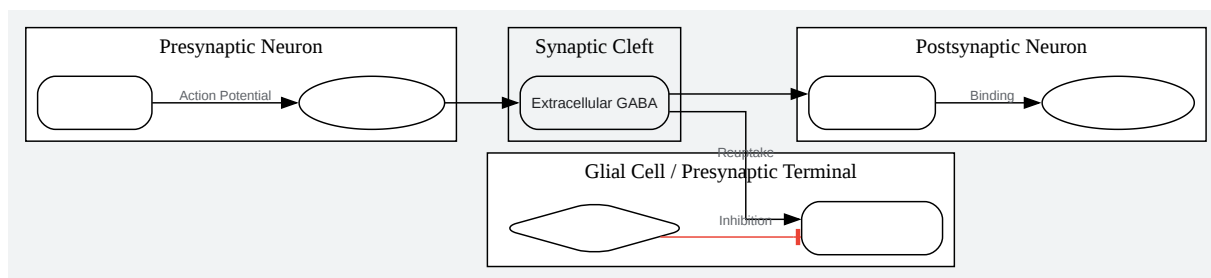
NNC 05-2090 hydrochloride is a synthetic compound belonging to the class of nipecotic acid derivatives. Its systematic IUPAC name is 1-[3-(9H-Carbazol-9-yl)propyl]-4-(2-methoxyphenyl)-4-piperidinol hydrochloride. The primary CAS number for the hydrochloride salt is 184845-18-9, though the free base may be referenced by CAS number 184845-43-0.

Table 1: Chemical and Physical Properties of **NNC 05-2090 Hydrochloride**

Property	Value	Source(s)
CAS Number	184845-18-9	[1][2]
Alternate CAS	184845-43-0	[3][4]
Molecular Formula	C ₂₇ H ₃₀ N ₂ O ₂ · HCl	[1]
Molecular Weight	451.01 g/mol	[1]
Physical Appearance	Waxy solid	
Purity	≥98%	[1][5]
Solubility	Soluble to 100 mM in DMSO and to 13 mM in ethanol.	[1][3]
Storage	Desiccate at room temperature.	[1]

Mechanism of Action and Signaling Pathway

NNC 05-2090 hydrochloride functions as a GABA uptake inhibitor with moderate selectivity for the betaine/GABA transporter 1 (BGT-1), also known as mouse GABA transporter type 2 (mGAT-2).[1][5] By inhibiting BGT-1, **NNC 05-2090 hydrochloride** blocks the reuptake of the inhibitory neurotransmitter γ-aminobutyric acid (GABA) from the synaptic cleft into presynaptic neurons and surrounding glial cells. This leads to an accumulation of GABA in the extracellular space, thereby enhancing and prolonging GABAergic neurotransmission. This enhanced inhibitory signaling is the basis for its observed anticonvulsant properties.[1]



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Diagram 1: Mechanism of Action of NNC 05-2090 Hydrochloride.

Biological Activity and Selectivity

NNC 05-2090 hydrochloride exhibits a distinct selectivity profile for GABA transporters. It is most potent at inhibiting BGT-1, with progressively lower affinity for other GABA transporters. Additionally, it shows some off-target activity at adrenergic and dopaminergic receptors.

Table 2: In Vitro Biological Activity of NNC 05-2090 Hydrochloride

Target	Species	Assay	Value	Source(s)
hBGT-1	Human	K _i	1.4 μ M	[1]
hGAT-3	Human	K _i	15 μ M	[1]
hGAT-1	Human	K _i	19 μ M	[1]
hGAT-2	Human	K _i	41 μ M	[1]
[³ H]GABA Uptake (Cortex)	Rat	IC ₅₀	4.4 μ M	[6]
[³ H]GABA Uptake (Inferior Colliculus)	Rat	IC ₅₀	2.5 μ M	[6]
α_1 -Adrenergic Receptor	-	IC ₅₀	266 nM	[1]
D ₂ -Dopamine Receptor	-	IC ₅₀	1632 nM	[1]

Experimental Protocols

The following sections detail the methodologies for key experiments used to characterize the activity of **NNC 05-2090 hydrochloride**.

[³H]GABA Uptake Assay in Synaptosomes

This assay measures the ability of a compound to inhibit the uptake of radiolabeled GABA into isolated nerve terminals (synaptosomes).

Methodology:

- **Synaptosome Preparation:** Cerebral cortex or inferior colliculus tissue from rats is homogenized in a sucrose buffer. The homogenate is then subjected to differential centrifugation to isolate the synaptosomal fraction.
- **Incubation:** Synaptosomes are pre-incubated with varying concentrations of **NNC 05-2090 hydrochloride** or a vehicle control.

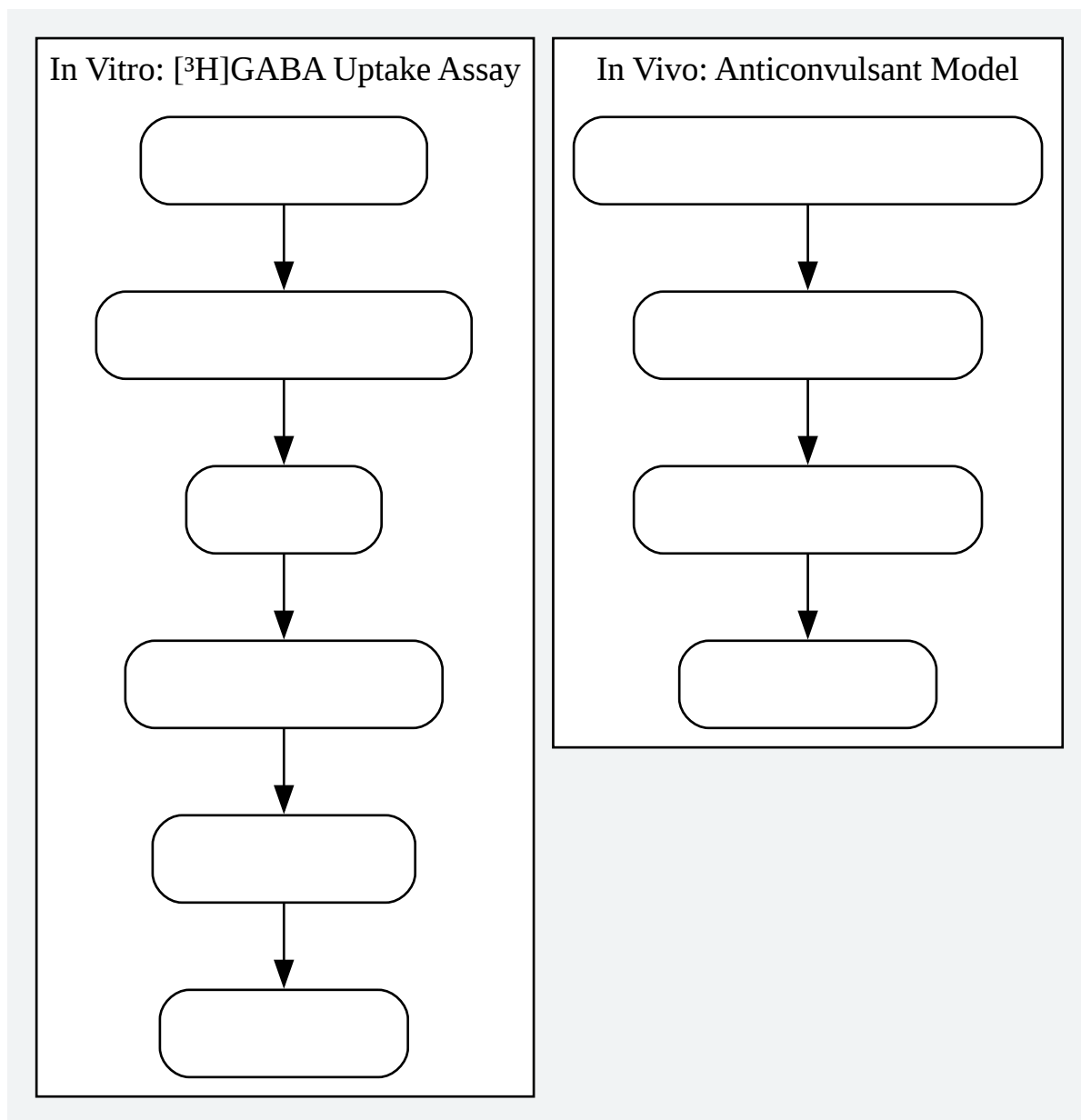
- **GABA Uptake:** [^3H]GABA is added to the synaptosomal suspension to initiate the uptake reaction. The incubation is carried out at 37°C for a short period.
- **Termination:** The uptake is terminated by rapid filtration through glass fiber filters, followed by washing with ice-cold buffer to remove unincorporated [^3H]GABA.
- **Quantification:** The radioactivity retained on the filters is measured using liquid scintillation counting.
- **Data Analysis:** The concentration of **NNC 05-2090 hydrochloride** that inhibits 50% of the specific [^3H]GABA uptake (IC_{50}) is calculated by non-linear regression analysis.

Anticonvulsant Activity in DBA/2 Mice

This in vivo model assesses the efficacy of a compound in preventing sound-induced (audiogenic) seizures in a genetically susceptible mouse strain.

Methodology:

- **Animal Model:** DBA/2 mice, which are genetically prone to audiogenic seizures, are used.
- **Drug Administration:** **NNC 05-2090 hydrochloride** is administered to the mice, typically via intraperitoneal injection, at various doses. A control group receives a vehicle injection.
- **Seizure Induction:** At the time of peak drug effect, mice are placed in a sound-attenuating chamber and exposed to a high-intensity acoustic stimulus (e.g., a bell or a siren).
- **Observation:** The mice are observed for the occurrence and severity of seizures, including wild running, clonic convulsions, and tonic hindlimb extension.
- **Data Analysis:** The dose of **NNC 05-2090 hydrochloride** that protects 50% of the animals from a specific seizure endpoint (e.g., tonic extension) is determined as the median effective dose (ED_{50}).



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Diagram 2: Experimental Workflow for **NNC 05-2090 Hydrochloride** Characterization.

Summary and Future Directions

NNC 05-2090 hydrochloride is a valuable research tool for investigating the role of BGT-1 in GABAergic neurotransmission and its implications in neurological disorders such as epilepsy. Its selectivity profile, while not absolute, allows for the pharmacological dissection of BGT-1 function from that of other GABA transporters. Future research may focus on the development of more potent and selective BGT-1 inhibitors based on the scaffold of NNC 05-2090, as well

as further elucidation of the therapeutic potential of targeting this transporter for the treatment of a broader range of central nervous system disorders.

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References

- 1. What are BGT1 inhibitors and how do they work? [synapse.patsnap.com]
- 2. ovid.com [ovid.com]
- 3. d-nb.info [d-nb.info]
- 4. Nnc-05-2090 Hydrochloride supplier | CAS 184845-43-0 | AOBIIOUS [aobious.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Anticonvulsant properties of two GABA uptake inhibitors NNC 05-2045 and NNC 05-2090, not acting preferentially on GAT-1 - PubMed [pubmed.ncbi.nlm.nih.gov]
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